

2-Chloro-3,5-dinitrobenzotrifluoride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Chloro-3,5-dinitrobenzotrifluoride

CAS No.: 392-95-0

Cat. No.: B120725

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An In-depth Technical Guide to 2-Chloro-3,5-dinitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, physicochemical properties, and toxicological profile of **2-Chloro-3,5-dinitrobenzotrifluoride**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clarity, data accessibility, and detailed methodologies.

Chemical Identification and Physical Properties

2-Chloro-3,5-dinitrobenzotrifluoride is a chlorinated and nitrated derivative of toluene with a trifluoromethyl group. Its chemical structure and key identifiers are presented below.

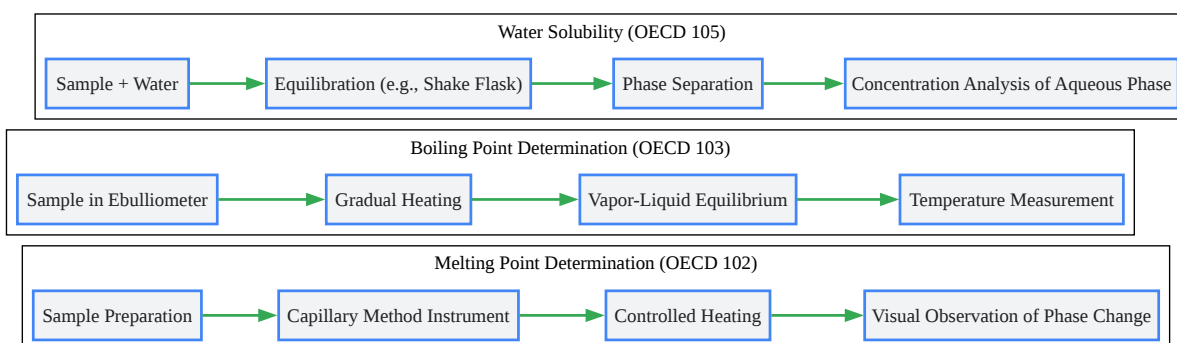
Property	Value
Chemical Name	2-Chloro-3,5-dinitrobenzotrifluoride
Synonyms	2-Chloro-1,5-dinitro-3-(trifluoromethyl)benzene
CAS Number	392-95-0[1]
Molecular Formula	C ₇ H ₂ ClF ₃ N ₂ O ₄ [2][3]
Molecular Weight	270.55 g/mol [3][4]
Appearance	White to light yellow crystalline powder or solid[5][6]
Melting Point	62-64 °C[2][5][6][7]
Boiling Point	250 °C[2][7]
Density	1.706 g/cm ³ (predicted)[2]
Solubility	Insoluble in water. Soluble in chloroform and methanol.[2][5][6][7]
Vapor Pressure	28 mmHg at 25°C[2]

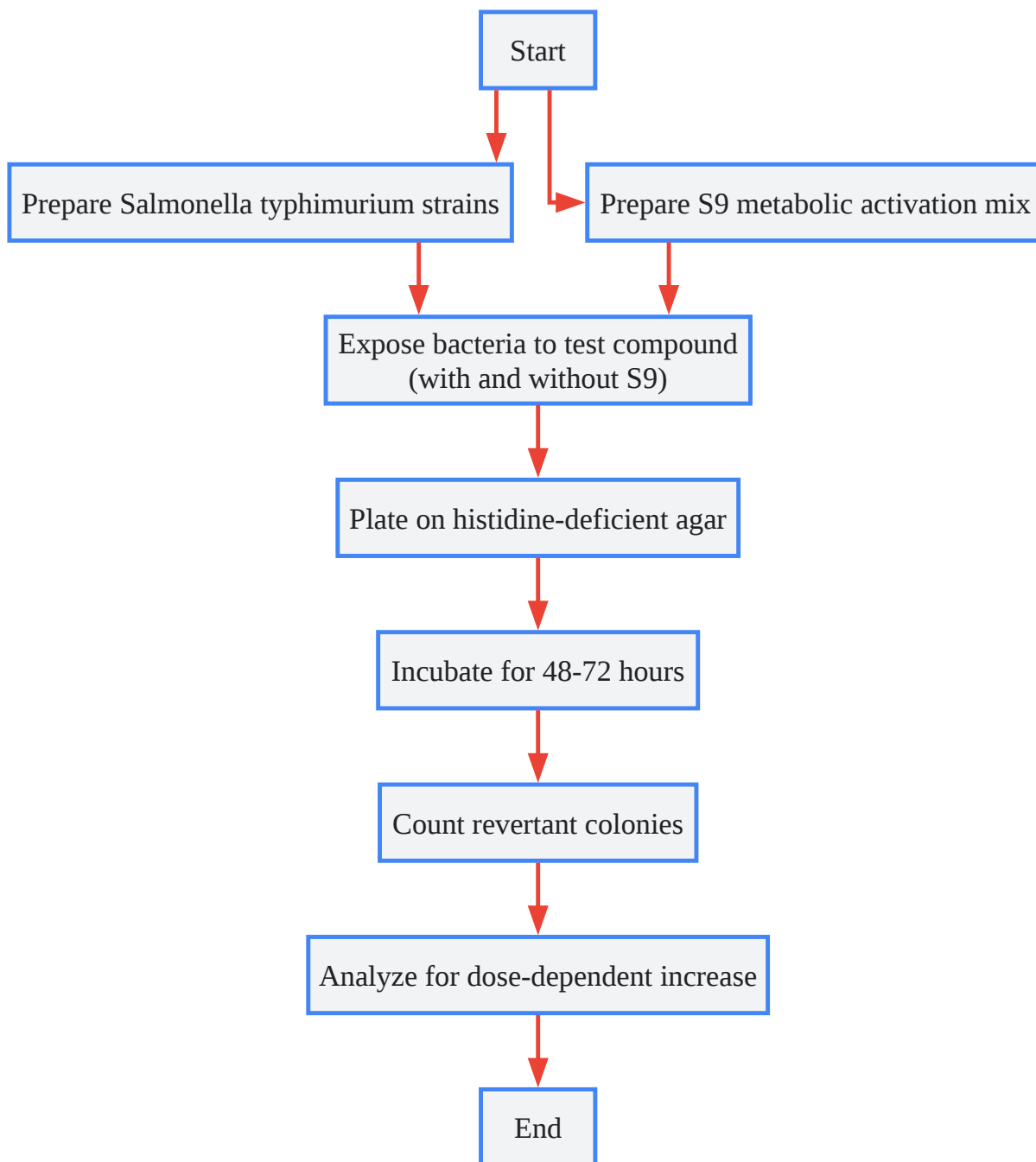
Hazard Identification and Classification

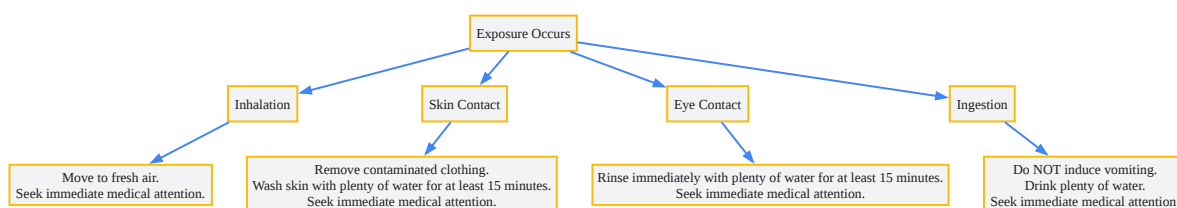
This chemical is classified as hazardous. The following table summarizes its hazard statements and classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage[1]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage[1]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation[8]

GHS Pictograms:







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